

# Application Notes and Protocols for Dyeing Polyester Fabrics with Disperse Orange 25

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## Compound of Interest

Compound Name: Disperse orange 25

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This document provides a comprehensive protocol for the dyeing of polyester fabrics using **Disperse Orange 25** (C.I. 11227). The procedures outlined below are based on established laboratory practices and research findings to ensure high-quality, reproducible results.

## Introduction

**Disperse Orange 25** is a monoazo disperse dye suitable for dyeing hydrophobic synthetic fibers, particularly polyester. Achieving a uniform and colorfast dyeing on polyester requires a high-temperature exhaust dyeing method. This process facilitates the diffusion of the non-ionic dye molecules into the amorphous regions of the polyester fibers. Key process parameters such as temperature, time, pH, and the use of auxiliary chemicals are critical for optimal dye uptake and fastness properties. Post-treatment via reduction clearing is essential to remove surface dye and ensure good wash and rubbing fastness.

## Materials and Equipment

- Fabric: 100% Polyester (scoured and pre-treated)
- Dye: **Disperse Orange 25**
- Chemicals:
  - Dispersing agent (e.g., naphthalene sulfonic acid derivative)

- Levelling agent (e.g., aromatic ester derivative)
- Acetic acid (or other suitable acid for pH control)
- Sodium hydroxide
- Sodium hydrosulfite (reducing agent)
- Equipment:
  - High-temperature dyeing machine (e.g., laboratory-scale jet or beaker dyer)
  - pH meter
  - Analytical balance
  - Standard laboratory glassware
  - Colorfastness testing equipment (Launder-Ometer, Crockmeter, Xenon arc lamp)
  - Grey scales for assessing color change and staining

## Experimental Protocols

### High-Temperature Exhaust Dyeing Protocol

This protocol is optimized for achieving good color strength on polyester fabric.<sup>[1]</sup>

- Dye Bath Preparation:
  - Set the material-to-liquor ratio to 1:75.<sup>[1]</sup>
  - Prepare a dye stock solution by pasting the required amount of **Disperse Orange 25** with a small amount of water and a dispersing agent.
  - Add the dye stock solution to the dyeing machine containing the calculated volume of water.
  - Add a leveling agent to the dyebath.

- Adjust the pH of the dyebath to 10 using a suitable buffer or acid/alkali.<sup>[1]</sup>
- Dyeing Procedure:
  - Introduce the polyester fabric into the dyebath at room temperature.
  - Raise the temperature of the dyebath to 130°C at a rate of 2°C/minute.
  - Maintain the temperature at 130°C for 45 minutes to ensure dye penetration and fixation.<sup>[1]</sup>
  - Cool the dyebath down to 70-80°C at a rate of 2.5°C/minute.
- Rinsing:
  - Drain the dyebath.
  - Rinse the dyed fabric with hot water (approximately 80°C) to remove loose dye particles from the surface.

## Reduction Clearing Protocol

This step is crucial for removing unfixed surface dye and improving the fastness properties of the dyed fabric.

- Bath Preparation:
  - Prepare a fresh bath with clean water.
  - Add sodium hydroxide (e.g., 2 g/L) and sodium hydrosulfite (e.g., 2 g/L).
  - Heat the bath to 70-80°C.
- Clearing Procedure:
  - Immerse the rinsed, dyed fabric in the reduction clearing bath.
  - Treat the fabric for 15-30 minutes at 70-80°C.

- Final Rinsing and Neutralization:
  - Drain the clearing bath.
  - Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
  - Neutralize the fabric with a dilute solution of acetic acid to bring the pH to neutral.
  - Perform a final cold water rinse.
  - Dry the fabric at a temperature not exceeding 60°C.

## Data Presentation

The following tables summarize the expected colorfastness properties of polyester fabric dyed with **Disperse Orange 25** according to the optimized protocol. The ratings are based on the standard grey scale, where 5 is excellent and 1 is poor.

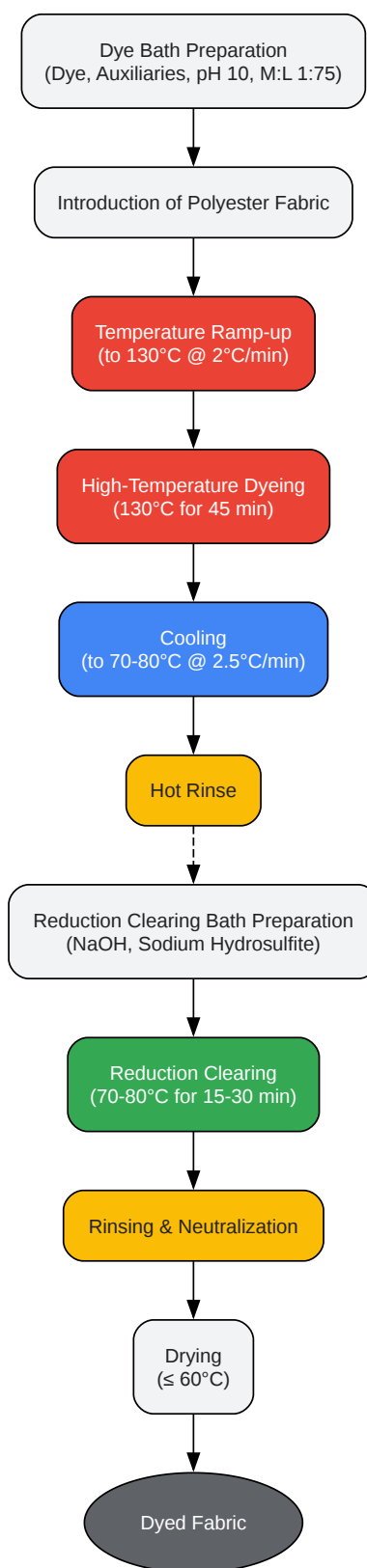
Table 1: Colorfastness Properties of Polyester Dyed with **Disperse Orange 25**

Fastness Property	Test Method	Rating
Washing Fastness (Color Change)	ISO 105-C06	4-5
Washing Fastness (Staining)	ISO 105-C06	4-5
Light Fastness	ISO 105-B02	5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4

Data is synthesized from research findings. Actual results may vary based on specific experimental conditions and material characteristics.

## Visualization of Experimental Workflow

The following diagram illustrates the sequential steps of the dyeing and post-treatment process for polyester with **Disperse Orange 25**.



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Caption: High-temperature exhaust dyeing workflow for polyester.

## Detailed Methodologies for Key Experiments

### Colorfastness to Washing (ISO 105-C06)

- A specimen of the dyed fabric (100 mm x 40 mm) is attached to a multi-fiber adjacent fabric of the same size.
- The composite specimen is placed in a stainless steel container with a solution containing 4 g/L ECE phosphate reference detergent and 1 g/L sodium perborate.
- Stainless steel balls are added to the container to provide mechanical action.
- The container is agitated in a Launder-Ometer at a specified temperature (e.g., 60°C) for a defined duration (e.g., 30 minutes).
- After agitation, the specimen is rinsed twice with grade 3 water and then squeezed.
- The specimen is dried in an oven at a temperature not exceeding 60°C.
- The change in color of the dyed specimen and the staining on the multi-fiber fabric are assessed using the respective grey scales under a D-65 light source.

### Colorfastness to Light (ISO 105-B02)

- A specimen of the dyed fabric is mounted on a card, partially covered to leave an unexposed area for comparison.
- The mounted specimen, along with a set of blue wool reference fabrics (rated 1-8), is placed in a xenon arc lamp apparatus.
- The specimens are exposed to artificial light that simulates natural daylight under controlled conditions of temperature and humidity.
- The exposure continues until a specified contrast (e.g., grade 4 on the grey scale) is observed between the exposed and unexposed parts of a specific blue wool reference.
- The color change of the dyed specimen is then compared to the changes in the blue wool references.

- The lightfastness rating is the number of the blue wool reference that shows a similar degree of fading.

## Colorfastness to Rubbing (ISO 105-X12)

- Two specimens of the dyed fabric (at least 50 mm x 140 mm) are prepared, one for the dry test and one for the wet test.
- Dry Rubbing: A dry, standard cotton rubbing cloth is fixed to the finger of a Crockmeter. The finger is then moved back and forth 10 times over the dyed specimen with a downward force of 9 N.
- Wet Rubbing: A standard cotton rubbing cloth is wetted with deionized water to a 100% pick-up and then fixed to the Crockmeter finger. The rubbing procedure is repeated as in the dry test.
- The rubbing cloths are air-dried.
- The degree of color transfer (staining) onto the white rubbing cloths is assessed using the grey scale for staining under a D-65 light source.

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## References

- 1. ISO 105-X12 Standard: Guidelines for Colour Fastness to Rubbing-gester-instruments.com [gester-instruments.com]
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